

5-Bromo-2-(2-thienyl)pyridine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **5-Bromo-2-(2-thienyl)pyridine**

Cat. No.: **B1281799**

[Get Quote](#)

Technical Guide: 5-Bromo-2-(2-thienyl)pyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **5-Bromo-2-(2-thienyl)pyridine**, including its molecular formula, weight, and a detailed experimental protocol for its synthesis. The information is intended to support research and development activities in medicinal chemistry and materials science.

Core Molecular Data and Physical Properties

5-Bromo-2-(2-thienyl)pyridine is a heterocyclic compound featuring a pyridine ring substituted with a bromine atom and a thienyl group. Its key quantitative data are summarized in the table below for ease of reference.

Property	Value	Citations
Molecular Formula	C ₉ H ₆ BrNS	[1]
Molecular Weight	240.12 g/mol	[2]
CAS Number	91891-74-6	[2] [3]
Physical Form	Solid, Crystalline Powder	[2]
Color	White	[2]
Melting Point	81 °C	[2]
InChI	1S/C9H6BrNS/c10-7-3-4-8(11-6-7)9-2-1-5-12-9/h1-6H	
InChIKey	POYKHSYCYNRTKC-UHFFFAOYSA-N	
SMILES	BrC1=CC=C(C2=CC=CS2)N=C1	

Synthesis of 5-Bromo-2-(2-thienyl)pyridine

A common method for the synthesis of **5-Bromo-2-(2-thienyl)pyridine** is the electrophilic bromination of 2-(2-thienyl)pyridine. The experimental protocol detailed below is based on established chemical principles.

Experimental Protocol: Bromination of 2-(2-thienyl)pyridine

This protocol describes the synthesis of **5-Bromo-2-(2-thienyl)pyridine** from 2-(2-thienyl)pyridine.

Materials:

- 2-(2-thienyl)pyridine (0.05 mol, 8.05 g)
- Bromine (0.1 mol, 16 g)

- Methylene chloride (250 ml)
- 10% aqueous sodium carbonate solution

Procedure:

- Dissolve 8.05 g (0.05 mol) of 2-(2-thienyl)pyridine in 250 ml of methylene chloride.
- To this solution, add 16 g (0.1 mol) of bromine.
- Stir the reaction mixture for 10 minutes.[\[4\]](#)
- After stirring, wash the reaction mixture with a 10% aqueous sodium carbonate solution to neutralize any remaining acid.[\[4\]](#)
- Dry the organic layer and evaporate the solvent to yield the product.[\[4\]](#)

Note: The source for this protocol refers to the product as "2-(5-Bromo-2-thienyl)pyridine" in its title, which is likely a typographical error, as the reaction conditions are consistent with the bromination of the pyridine ring at the 5-position.

Spectroscopic and Analytical Data

Mass Spectrometry

While experimental mass spectra are not readily available in public databases, predicted mass-to-charge ratios (m/z) for various adducts of **5-Bromo-2-(2-thienyl)pyridine** can be found.

Adduct	Predicted m/z
$[\text{M}+\text{H}]^+$	239.94771
$[\text{M}+\text{Na}]^+$	261.92965
$[\text{M}-\text{H}]^-$	237.93315
$[\text{M}+\text{NH}_4]^+$	256.97425
$[\text{M}+\text{K}]^+$	277.90359
$[\text{M}]^+$	238.93988

(Data sourced from PubChem CID 13238694)[[1](#)]

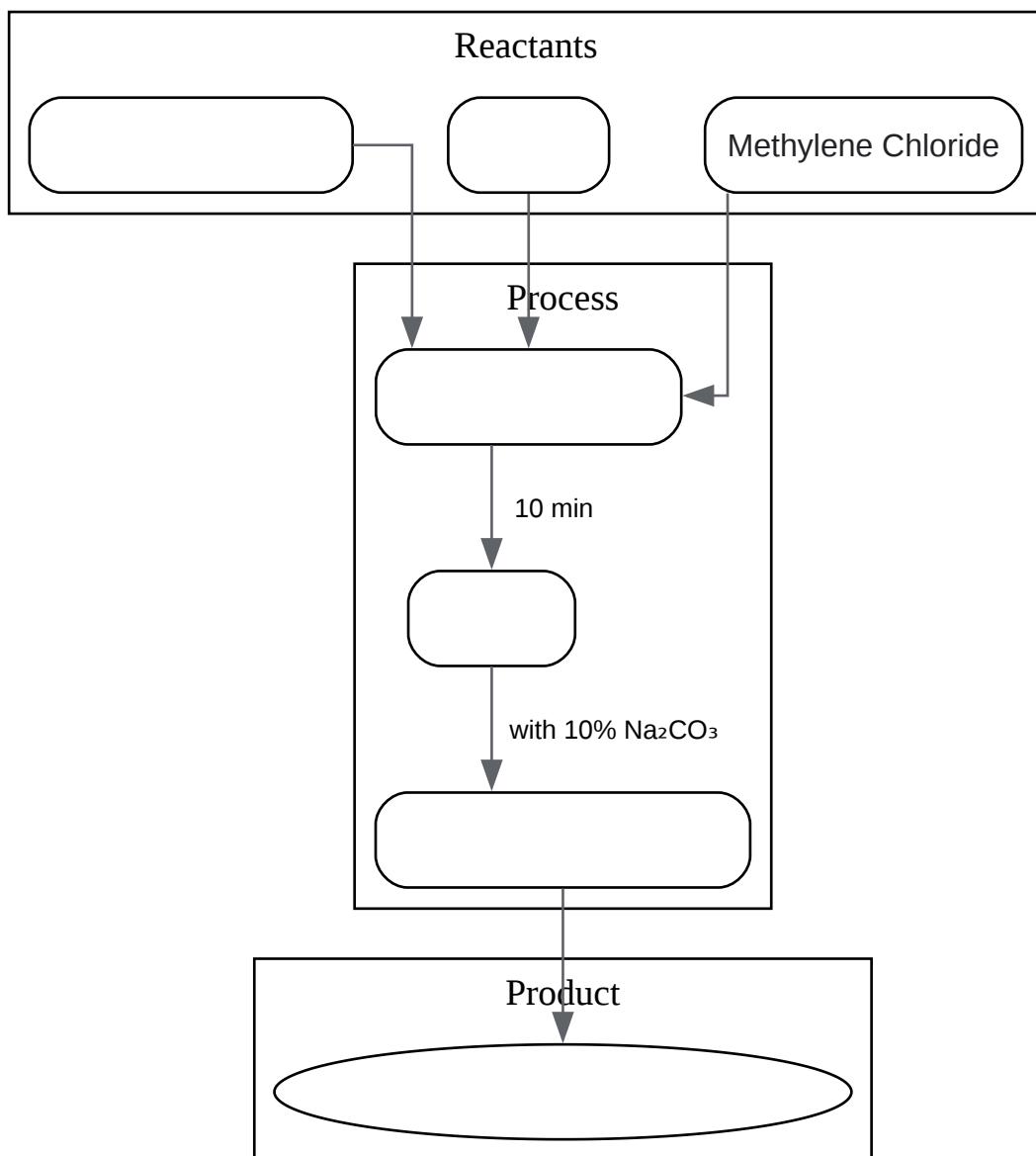
NMR and IR Spectroscopy

As of the latest literature review, detailed experimental ^1H NMR, ^{13}C NMR, and IR spectral data for **5-Bromo-2-(2-thienyl)pyridine** have not been published in readily accessible scientific databases. Researchers are advised to perform their own spectral analysis for full characterization of the synthesized compound.

Visualizations

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **5-Bromo-2-(2-thienyl)pyridine**.

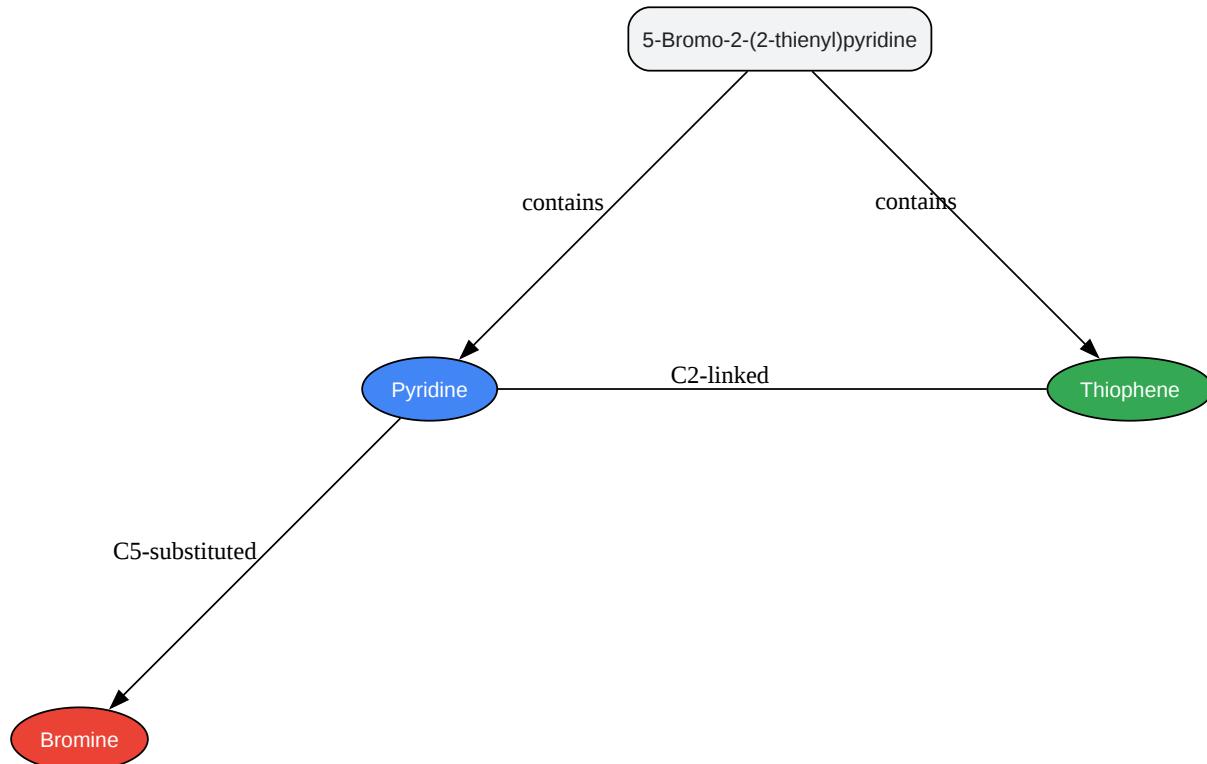


[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **5-Bromo-2-(2-thienyl)pyridine**.

Molecular Structure Relationship

This diagram illustrates the logical relationship between the constituent parts of the **5-Bromo-2-(2-thienyl)pyridine** molecule.



[Click to download full resolution via product page](#)

Caption: Structural components of **5-Bromo-2-(2-thienyl)pyridine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. PubChemLite - 5-bromo-2-(2-thienyl)pyridine (C9H6BrNS) [pubchemlite.lcsb.uni.lu]
- 2. labproinc.com [labproinc.com]
- 3. echemi.com [echemi.com]
- 4. wiley-vch.de [wiley-vch.de]
- To cite this document: BenchChem. [5-Bromo-2-(2-thienyl)pyridine molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1281799#5-bromo-2-2-thienyl-pyridine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com